

health and safety information for benzene-1,3-dicarboxylic acid

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Compound of Interest

Compound Name: benzene-1,3-dicarboxylic acid

Cat. No.: B053572

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An In-depth Technical Guide to the Health and Safety of **Benzene-1,3-Dicarboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **benzene-1,3-dicarboxylic acid** (isophthalic acid), compiled to assist researchers, scientists, and professionals in drug development in its safe handling and use.

Chemical Identification

Identifier	Value
Chemical Name	Benzene-1,3-dicarboxylic acid
Synonyms	Isophthalic acid, m-Phthalic acid
CAS Number	121-91-5
Molecular Formula	C8H6O4
Molecular Weight	166.13 g/mol [1]
Structure	(Image of the chemical structure of Benzene-1,3-dicarboxylic acid)

Hazard Identification

Benzene-1,3-dicarboxylic acid is considered a primary irritant.[\[1\]](#) The toxicological properties have not been fully investigated.[\[1\]](#)

- Inhalation: May cause respiratory tract irritation.[\[1\]](#)
- Skin Contact: May cause skin irritation.[\[1\]](#)
- Eye Contact: May cause eye irritation.[\[1\]](#)
- Ingestion: May cause irritation of the digestive tract.[\[1\]](#)
- Other Hazards: Dust may form an explosive mixture in the air.[\[1\]](#)[\[2\]](#)

Toxicological Data

Detailed toxicological studies are limited. The available quantitative data is summarized below.

Test	Species	Route	Dose	Effects	Reference
LD50	Rat	Oral	10400 mg/kg	Lethal dose, 50 percent kill	[3]
LD50	Mouse	Intraperitonea l	4200 mg/kg	Behavioral: somnolence, excitement; Nutritional and Gross Metabolic: body temperature decrease	[3]
Standard Draize test	Rabbit	Eye	500 mg/24H	Mild irritation	[3]

Experimental Protocols: Detailed experimental methodologies for the above-cited studies are not available in the provided safety data sheets. Standard protocols for LD50 and Draize tests

would have been followed, but specific details such as animal strain, age, weight, and observation parameters are not documented in these sources.

Physical and Chemical Properties

Property	Value	Reference
Appearance	White crystals or powder	[1]
Melting Point	345 - 348 °C	[1]
Boiling Point	119 - 121 °C (at 6 torr)	[1]
Density	1.54 g/cm ³ (at 20 °C)	[1]
Solubility in water	1 g/L	[1]
Vapor Pressure	2E-7 (at 25 °C)	[1]
pKa	3.70	[1]
Partition Coefficient (log P)	1.66	[1] [4]
Autoignition Temperature	700 °C	[2]

Safe Handling and Storage

Handling:

- Wash thoroughly after handling.[\[1\]](#)
- Use with adequate ventilation.[\[1\]](#)
- Minimize dust generation and accumulation.[\[1\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Keep container tightly closed.[\[1\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)
- Use non-sparking tools.[\[2\]](#)

- Prevent fire caused by electrostatic discharge.[[2](#)]

Storage:

- Store in a tightly closed container.[[1](#)]
- Store in a cool, dry, well-ventilated area.[[1](#)]
- Store away from incompatible substances such as oxidizing agents.[[1](#)]

Personal Protective Equipment (PPE)

Protection Type	Recommendations
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Wear appropriate protective gloves (e.g., Nitrile or Neoprene) and clothing to prevent skin exposure.[1][5]
Respiratory Protection	Use a NIOSH or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[1]

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [1]
Skin Contact	Get medical aid. Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. [1]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid. [1]
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid. [1]

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)[\[6\]](#)
- Specific Hazards: During a fire, irritating and highly toxic gases such as carbon monoxide and carbon dioxide may be generated by thermal decomposition or combustion.[\[1\]](#) Dust can form an explosive mixture with air.[\[1\]](#)[\[2\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[1\]](#)

Accidental Release Measures

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation.[\[6\]](#)
- Environmental Precautions: Do not let product enter drains.

- Methods for Cleaning Up: Sweep up and place into a suitable container for disposal. Avoid generating dusty conditions. Provide ventilation.[1]

Stability and Reactivity

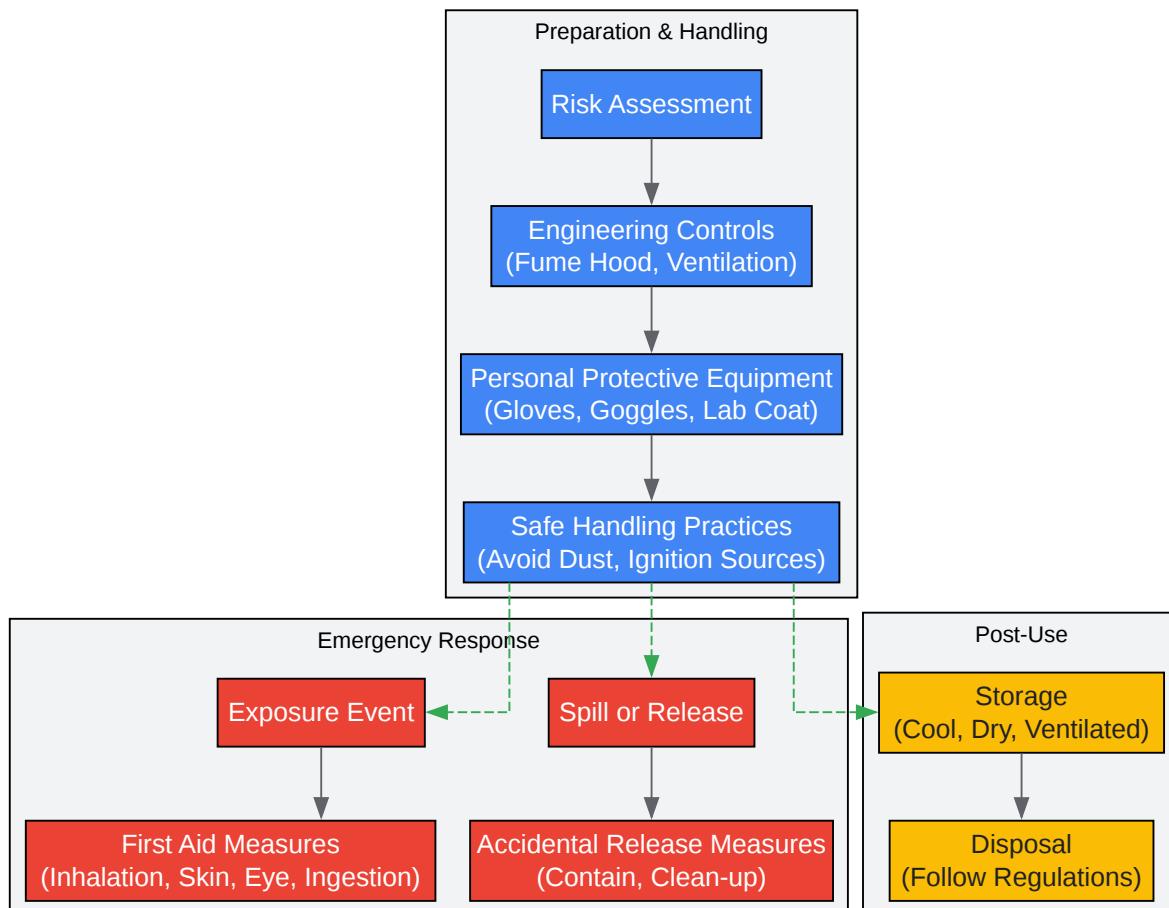
- Chemical Stability: Stable under normal temperatures and pressures.[1]
- Incompatible Materials: Oxidizing agents.[1]
- Hazardous Decomposition Products: Carbon monoxide, irritating and toxic fumes and gases, carbon dioxide.[1]
- Hazardous Reactions: Dust explosion is possible if in powder or granular form, mixed with air.[2]

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Leave chemicals in original containers and do not mix with other waste. Handle uncleared containers as the product itself.

Visualized Safety Workflow

The following diagram illustrates the logical workflow for the safe handling and response related to **Benzene-1,3-Dicarboxylic Acid**.

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Caption: Safety workflow for **Benzene-1,3-Dicarboxylic Acid**.

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Phone: (601) 213-4426
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